

A Comparative Guide to Verapamil Quantification Methods Across Laboratories

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Compound of Interest

Compound Name: (S)-(-)-Verapamil-d3Hydrochloride

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For researchers, scientists, and drug development professionals, the accurate quantification of verapamil is critical for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessments. This guide provides an objective comparison of various analytical methods for verapamil quantification, with supporting data sourced from a range of published studies. The performance of different methodologies, including Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), High-Performance Liquid Chromatography (HPLC), and Gas Chromatography (GC), are compared to provide a comprehensive overview for selecting the most appropriate technique.

Data Presentation: A Comparative Analysis

The following tables summarize the quantitative performance of different analytical methods for verapamil quantification as reported in various studies. These studies, while not part of a single formal inter-laboratory comparison, provide a real-world perspective on the performance characteristics that can be expected from these methods.

Table 1: Performance of LC-MS/MS Methods for Verapamil Quantification

Parameter	Method 1[1]	Method 2[2]	Method 3[3]	Method 4[4]
Linearity Range (ng/mL)	1.00 - 500	1 - 496	1 - 100	0.5 - 500
Lower Limit of Quantification (LLOQ) (ng/mL)	Not explicitly stated, but lowest standard is 1.00	1.00	Not explicitly stated, but lowest standard is 1.00	0.5
Intra-day Precision (% RSD)	< 5.1% (QC), 16.3% (LOQ)	< 15%	0.336% - 0.617%	< 8.7%
Inter-day Precision (% RSD)	< 5.8% (QC), 17.3% (LOQ)	< 15%	0.334% - 0.612%	< 8.7%
Intra-day Accuracy (%)	92.9% - 103.1% (QC), 95.2% - 115.3% (LOQ)	Within 100 ± 15%	98.82% - 100.62%	Not specified
Inter-day Accuracy (%)	98.2% - 100.8% (QC), 103.1% (LOQ)	Within 100 ± 15%	98.97% - 101.76%	Not specified
Recovery (%)	Not specified	Not specified	102.69%	92.0% - 98.6%
Internal Standard	Metoprolol	Ondansetron	Not specified	Not specified

Table 2: Performance of HPLC and Other Methods for Verapamil Quantification

Parameter	HPLC-Fluorescence[5]	HPLC-Fluorescence[6]	HPLC-FLD[7][8]	RP-HPLC-UV[9]	Spectrophotometry[10]
Linearity Range	1 - 500 ng/mL	Not specified	4.6 - 4600 ng/mL	0.025 - 5 µg/mL	12.5-187.5 µg/mL (Method A), 2.0-30.0 µg/mL (Method B)
Lower Limit of Quantification (LLOQ)	Not specified	1.232 ng/mL	7.0 ng/mL	0.025 µg/mL	Not specified
Intra-day Precision (% RSD)	Similar to GC	Not specified	Not specified	≤ 3.68%	0.13-0.91% (Method A), 0.20-1.04% (Method B)
Inter-day Precision (% RSD)	Slightly lower than GC	Not specified	5.81%	≤ 3.68%	0.25-1.20% (Method A), 0.35-1.30% (Method B)
Accuracy (%)	Not specified	Not specified	101.7% - 102.2%	≥ 98.96 ± 2.68%	Not specified
Recovery (%)	Not specified	92.12%	81.2%	101.98 ± 2.76%	Not specified
Internal Standard	Compound D517	Propranolol	Not specified	Carvedilol	Not applicable

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and comparison of results. The following sections outline the key experimental protocols cited in this guide.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol[1]

- **Sample Preparation:** Liquid-liquid extraction was used to extract verapamil and the internal standard, metoprolol, from human plasma samples.
- **Chromatography:** A C8 analytical column was used for chromatographic separation. The mobile phase consisted of a mixture of methanol and water (70:30, v/v) with the addition of 12 mM formic acid.
- **Detection:** A Micromass Quattro Ultima tandem mass spectrometer was used for detection, operating in the multiple reaction monitoring (MRM) mode with positive ion electrospray ionization (ESI).
- **Run Time:** The total chromatographic run time was 3.5 minutes.

High-Performance Liquid Chromatography (HPLC) with Fluorescence Detection Protocol[5]

- **Sample Preparation:** A single extraction and derivatization procedure was developed to prepare plasma samples for analysis.
- **Chromatography:** Details of the specific column were not provided in the abstract.
- **Detection:** A fluorescence detector was used for the quantification of verapamil.
- **Internal Standard:** Compound D517 was used as the internal standard.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV Detection Protocol[9]

- **Sample Preparation:** Rabbit plasma samples were processed for analysis.
- **Chromatography:** A C18 analytical column (250 x 4.6 mm, 5 µm particle size) was employed. The mobile phase was a mixture of acetonitrile and 0.1% tetrahydrofuran in water (80:20,

v/v) delivered at a flow rate of 1 mL/min.

- Detection: A UV detector was used for quantification.
- Internal Standard: Carvedilol served as the internal standard.

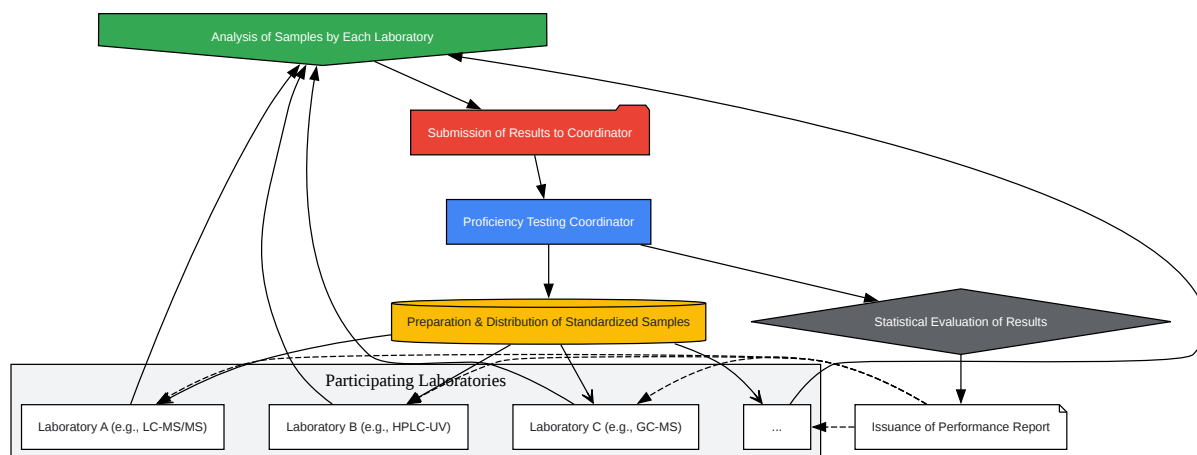
Visualizing the Workflow and Comparison Logic

To better understand the processes involved in verapamil quantification and inter-laboratory comparisons, the following diagrams illustrate a typical experimental workflow and the logical structure of a proficiency testing scheme. Proficiency testing is a formal type of inter-laboratory comparison that assesses the performance of different laboratories.[11][12]



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Figure 1: A generalized experimental workflow for the quantification of verapamil in plasma samples.



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Figure 2: Logical flow of an inter-laboratory comparison or proficiency testing scheme.

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References

- 1. Verapamil quantification in human plasma by liquid chromatography coupled to tandem mass spectrometry. An application for bioequivalence study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. asianpubs.org [asianpubs.org]

- 3. HPLC MS/MS method development for the quantitative determination of verapamil hydrochloride from Caco-2 cell monolayers [pharmacia.pensoft.net]
- 4. Rapid and sensitive LC-MS/MS method for the enantioanalysis of verapamil in rat plasma using superficially porous silica isopropyl-cyclofructan 6 chiral stationary phase after SPE: Application to a stereoselective pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Measurement of verapamil concentrations in plasma by gas chromatography and high pressure liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. A validated method for the determination of verapamil and norverapamil in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Identification and quantification of verapamil in blood and urine [journal-imab-bg.org]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. scienceasia.org [scienceasia.org]
- 11. researchgate.net [researchgate.net]
- 12. The role of proficiency testing in achieving standardization and harmonization between laboratories - PubMed [pubmed.ncbi.nlm.nih.gov]
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